

Tert-butyl acetate proper disposal procedures

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Compound of Interest

Compound Name: *Tert-butyl acetate*

Cat. No.: *B121029*

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Proper disposal of **tert-butyl acetate** is crucial for ensuring laboratory safety and environmental protection. As a highly flammable liquid, it requires careful handling and adherence to specific waste management protocols. This guide provides detailed, step-by-step procedures for the safe disposal of **tert-butyl acetate**, tailored for researchers, scientists, and drug development professionals.

Tert-Butyl Acetate: Key Data for Disposal

For quick reference, the following table summarizes the essential quantitative and regulatory information for **tert-butyl acetate**, which informs its proper disposal.

Property	Value	Citations
UN Number	1123	[1] [2]
Proper Shipping Name	BUTYL ACETATES	[1] [3]
Hazard Class	3 (Flammable Liquid)	[1] [4]
Flash Point	15°C (59°F)	[3]
Reportable Quantity (RQ)	5000 lbs / 2270 kg	[1]
RCRA Status	May be classified as a hazardous waste under RCRA, Title 40 CFR 261	[1]

Standard Operating Procedure for Disposal

The disposal of **tert-butyl acetate** must be carried out in compliance with all applicable federal, state, provincial, and local regulations.^[1] The responsibility for proper waste identification and disposal lies with the waste generator.^[1]

Experimental Protocol: Waste Collection and Disposal

- Segregation: Do not mix **tert-butyl acetate** waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office. It is incompatible with strong acids, strong bases, and strong oxidants.^{[4][5]}
- Containerization:
 - Use a designated, properly labeled hazardous waste container. The container should be made of a material compatible with **tert-butyl acetate**.
 - Ensure the container is tightly closed when not in use to prevent the release of flammable vapors.^{[1][5][6]}
 - Ground and bond the container and receiving equipment during transfer to prevent static discharge.^{[1][7]}
- Labeling: Clearly label the waste container with "Hazardous Waste," "**tert-Butyl Acetate**," and the associated hazards (e.g., "Flammable Liquid").
- Storage:
 - Store the waste container in a cool, well-ventilated, and designated hazardous waste storage area.^{[6][7]}
 - The storage area should be away from heat, sparks, open flames, and other ignition sources.^{[1][8][9]} No smoking should be permitted in the area.^{[7][9]}
 - Store in a locked-up location if required.^{[1][6]}
- Disposal Request: Contact your institution's EHS office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal. Dispose of the contents and container

in accordance with an approved waste disposal plan.[5][6]

Emergency Protocol: Spill Management

In the event of a **tert-butyl acetate** spill, immediate and safe cleanup is required to mitigate risks.

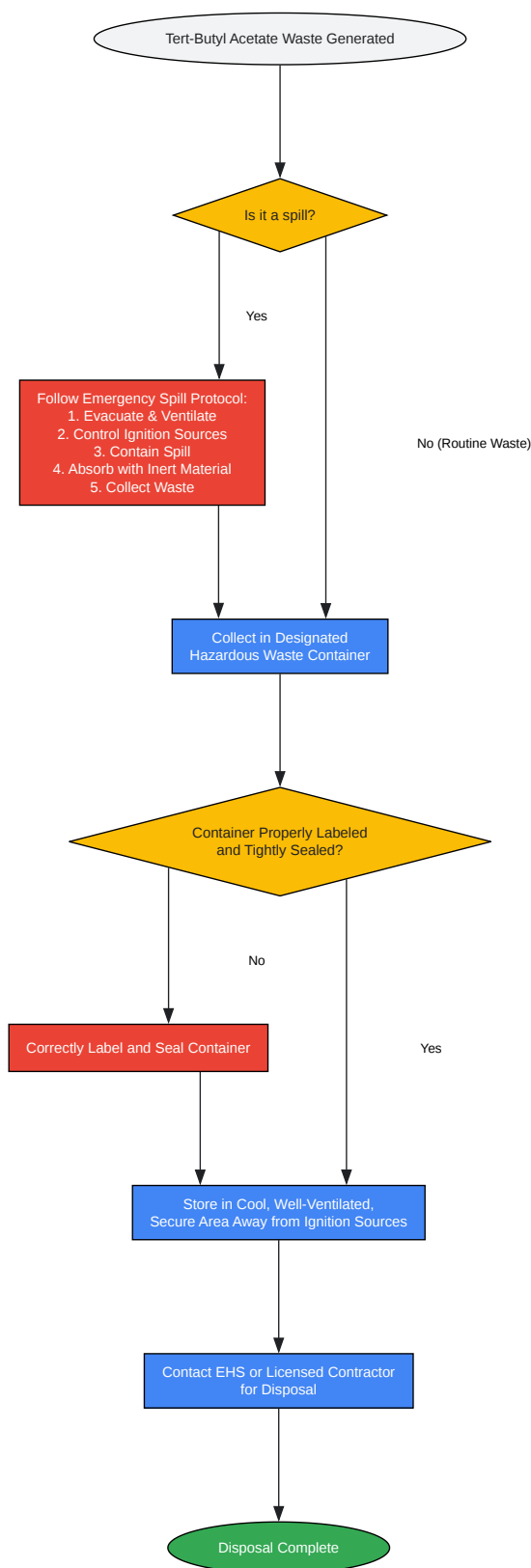
Experimental Protocol: Spill Cleanup

- Evacuation and Ventilation:
 - Evacuate all non-essential personnel from the spill area.[7][10]
 - Ensure the area is well-ventilated to disperse vapors.[1][7]
- Control Ignition Sources:
 - Remove all sources of ignition, such as open flames, sparks, and hot surfaces.[7][9][10]
 - Use only non-sparking tools and explosion-proof equipment during the cleanup process.[1][7][8]
- Containment:
 - Prevent the spill from spreading and entering drains, sewers, or waterways.[1][4][10] For large spills, create a dike around the area.[1]
- Absorption:
 - Absorb the spilled liquid using an inert, non-combustible absorbent material such as sand, vermiculite, or dry earth.[1][4][6][7]
- Collection and Disposal:
 - Carefully collect the absorbed material and place it into a suitable, labeled container for disposal.[7][8]

- Dispose of the contaminated material as hazardous waste, following the standard disposal procedure outlined above.[\[7\]](#)
- Decontamination:
 - Wash the spill area after the material has been completely removed.[\[7\]](#)

Disposal Workflow

The following diagram illustrates the logical steps and decision-making process for the proper disposal of **tert-butyl acetate**.



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Caption: Workflow for the safe disposal of **tert-butyl acetate**.

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